

# Essential Safety and Operational Guide for 2-Picoline-N-oxide

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## Compound of Interest

Compound Name: 2-Picoline-N-oxide

Cat. No.: B189460

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This guide provides critical safety, handling, and disposal information for the use of **2-Picoline-N-oxide** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and effective handling of this chemical.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	931-19-1	[1]
Molecular Formula	C6H7NO	[2][3]
Molecular Weight	109.12 g/mol	[2]
Appearance	Brown solid	[3]
Odor	Odorless	[3]
Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][3] Hygroscopic.[2][3]	

## Hazard Identification and First Aid

Hazard	Description	First Aid Measures
Skin Contact	Causes skin irritation.[1]	Get medical aid.[2] Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2] Wash clothing before reuse.[2]
Eye Contact	Causes serious eye irritation. [1] May cause chemical conjunctivitis.[2]	Get medical aid.[2] Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2]
Inhalation	Causes respiratory tract irritation.[2] Exposure may lead to wheezing, chest pain, shortness of breath, and coughing.[2] Can produce delayed pulmonary edema.[2]	Remove from exposure to fresh air immediately.[2] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2] DO NOT use mouth-to-mouth respiration.[2]
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[2]	Get medical aid.[2] Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[2]

## Operational Plan for Handling 2-Picoline-N-oxide

### Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[1][2] Ensure that eyewash stations and safety showers are close to the workstation.[1]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European

Standard EN166.[1][2]

- Skin Protection: Wear appropriate protective gloves (e.g., Nitrile gloves) to prevent skin exposure.[2][4] Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[2]
- Respiratory Protection: If ventilation is inadequate or for spill cleanup, a NIOSH/MSHA-approved respirator may be necessary.[5] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[2]

## Safe Handling Procedures

- Wash hands and any exposed skin thoroughly after handling.[1]
- Avoid contact with eyes, skin, and clothing.[2]
- Minimize dust generation and accumulation.[2]
- Avoid ingestion and inhalation.[2]
- Keep the container tightly closed when not in use.[3]
- Store in a cool, dry, well-ventilated area away from incompatible substances such as moisture, water, acid chlorides, acid anhydrides, acids, and chloroformates.[2]
- The substance is hygroscopic, so it should be protected from moisture.[2]

## Accidental Release Measures

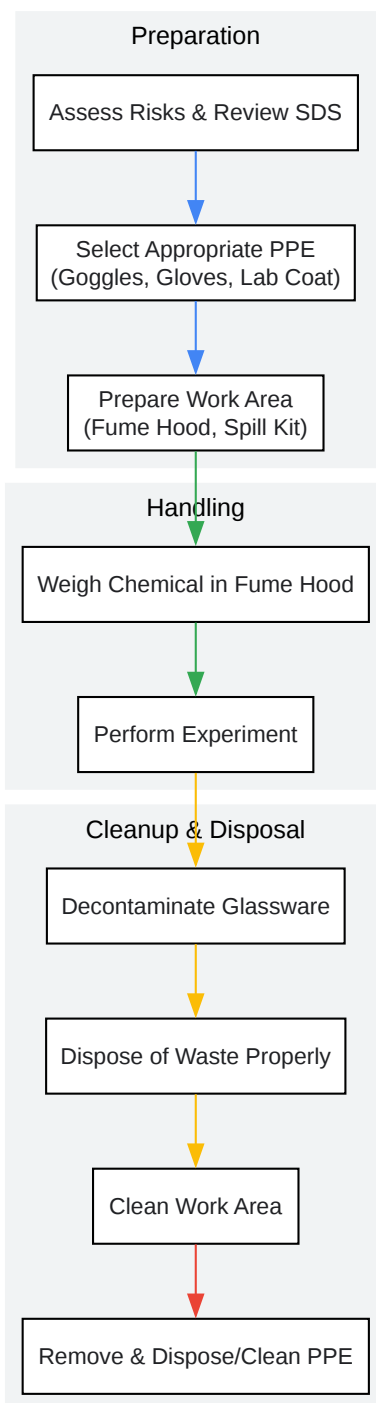
- Small Spills: Sweep up the material, then place it into a suitable container for disposal.[1][2] Avoid generating dusty conditions.[2] Provide ventilation.[2]
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and then collect it for disposal. Prevent the product from entering drains.[6]

## Disposal Plan

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[7]  
[8] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1]
- Contaminated Clothing: Remove and wash contaminated clothing and gloves, including the inside, before re-use.[1]

## Safe Handling Workflow

## Workflow for Safe Handling of 2-Picoline-N-oxide

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Caption: A flowchart illustrating the key steps for the safe handling of **2-Picoline-N-oxide**.

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